

Personal protective equipment for handling 2-acetamido-N-tert-butylacetamide

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Compound of Interest

Compound Name: 2-acetamido-N-tert-butylacetamide

Cat. No.: B7500751

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Essential Safety and Handling Guide for 2-acetamido-N-tert-butylacetamide

Disclaimer: No specific Safety Data Sheet (SDS) was found for **2-acetamido-N-tert-butylacetamide**. The following information is based on the SDS for the closely related compound, N-tert-butylacetamide, and should be used as a guideline. It is crucial to conduct a thorough risk assessment before handling this chemical.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-acetamido-N-tert-butylacetamide**. The content herein is intended to supplement, not replace, institutional safety protocols and professional judgment.

Hazard Identification and Classification

Based on data for the analogous compound N-tert-butylacetamide, this chemical may be classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^[1]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.^[1]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.^[1]

- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[1]

Physical and Chemical Properties

Property	Value
Physical State	Solid, Crystalline[2]
Appearance	White[3]
Molecular Formula	C ₆ H ₁₃ NO
Molecular Weight	115.18 g/mol [4]
Melting Point	96 - 98 °C[3]
Solubility	Soluble in water[4][5]

Personal Protective Equipment (PPE)

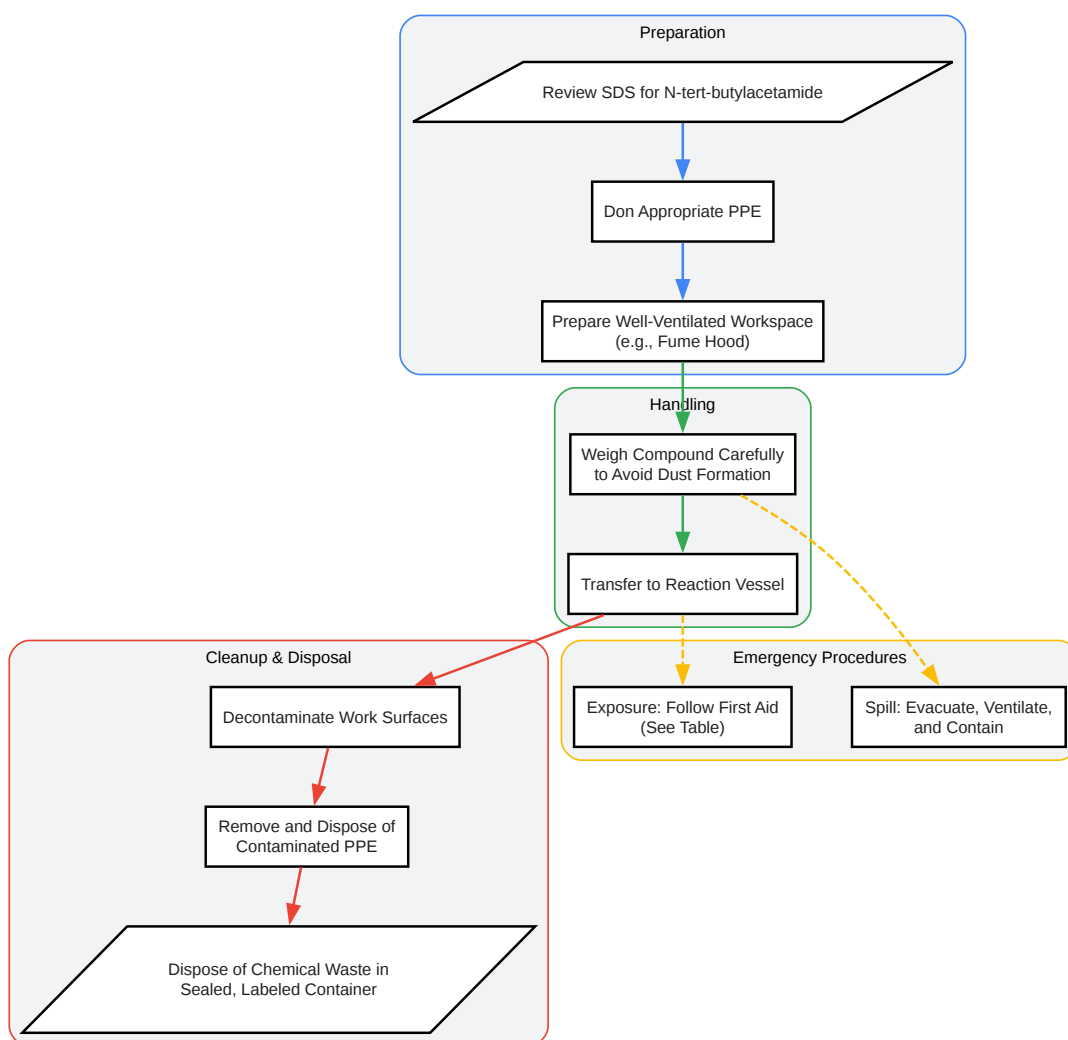
A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling this compound.

Body Part	Recommended PPE	Specification
Eyes/Face	Safety glasses with side shields and face shield	Conforming to EN166 (EU) or NIOSH (US) standards.[6]
Skin	Chemical-resistant gloves and lab coat	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before use.[2][3] A flame-retardant lab coat should be worn.
Respiratory	Respirator (if dust is generated)	Use a NIOSH-approved respirator with an appropriate particulate filter if ventilation is inadequate or dusts are formed.
Body	Full-coverage clothing and closed-toe shoes	Wear long pants and closed-toe shoes to prevent skin exposure.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is paramount for safety. The following diagram illustrates the recommended procedure for handling **2-acetamido-N-tert-butylacetamide**.

Workflow for Handling 2-acetamido-N-tert-butylacetamide



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Safe handling workflow for **2-acetamido-N-tert-butylacetamide**.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] [6]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [1] [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention. [1] [2]

Storage and Disposal Plan

Proper storage and disposal are essential to prevent accidents and environmental contamination.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Keep away from strong oxidizing agents.[\[3\]](#)[\[5\]](#)

Disposal:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[1]
- Contaminated packaging should be disposed of as unused product.[1]
- Do not let the product enter drains.[1] Chemical waste generators must comply with all local, regional, and national hazardous waste regulations.[3]

By adhering to these guidelines, researchers can handle **2-acetamido-N-tert-butylacetamide** with a high degree of safety and minimize the risk of exposure and accidents. Always prioritize safety and consult your institution's safety officer for any questions or concerns.

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